

# Differential Gene Expression in Response to Bombykal and Bombykol: A Comparative Guide

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## Compound of Interest

Compound Name: *Bombykal*

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A comparative analysis of the molecular and cellular responses to the *Bombyx mori* sex pheromone components, Bombykol and **Bombykal**, reveals distinct signaling activation and behavioral outcomes. While comprehensive differential gene expression data from transcriptomic or microarray studies are not publicly available, a wealth of information from functional assays provides insights into their differential effects.

This guide synthesizes the current understanding of how these two structurally related compounds are differentially perceived by the male silkworm, leading to starkly different behavioral responses. We present a comparison of their receptor specificity, the known signaling pathway of the primary pheromone Bombykol, and the experimental protocols used to elucidate these differences.

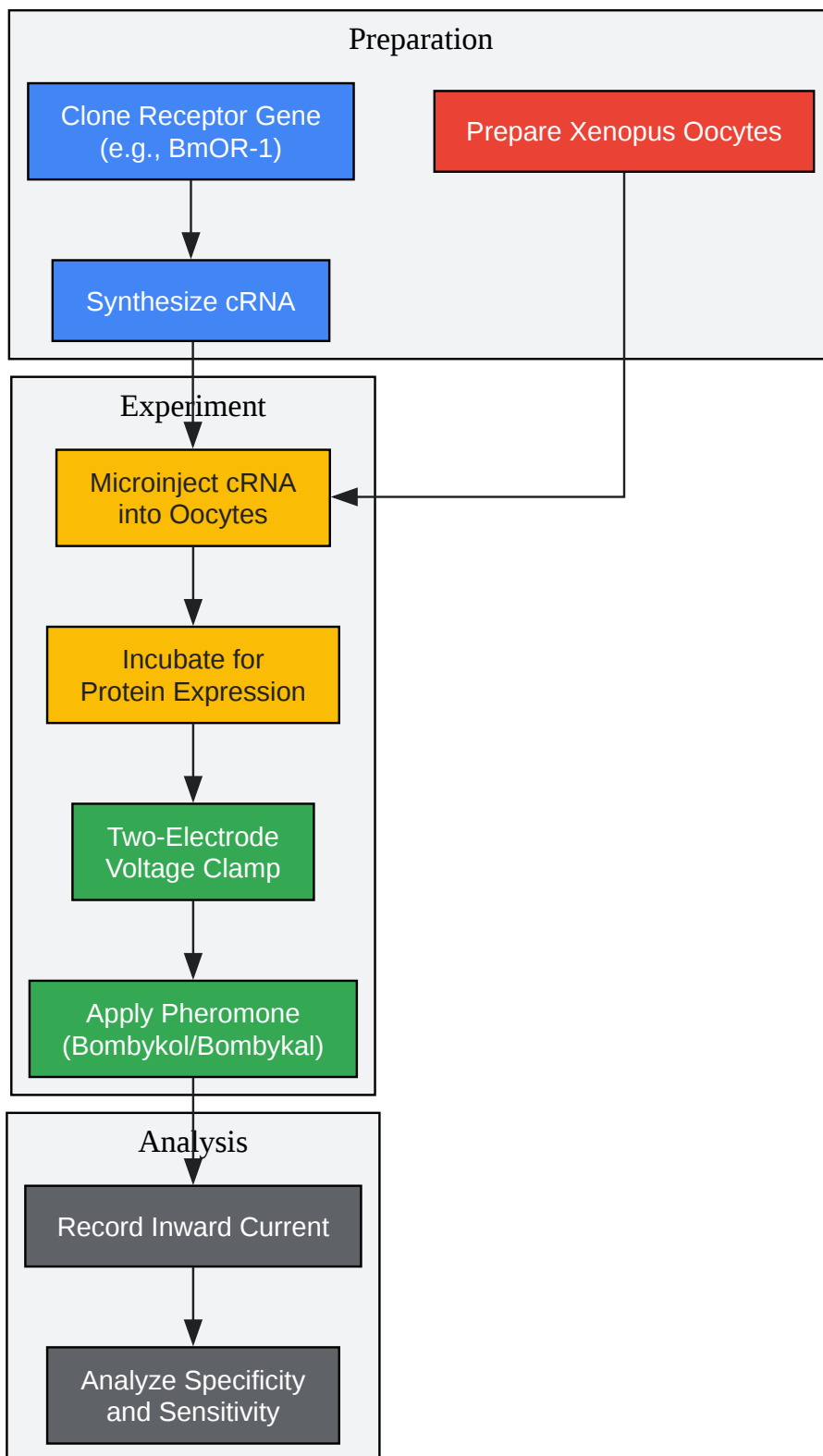
## Comparative Analysis of Bombykol and Bombykal

While both are produced by the female silkworm, Bombykol is the primary sex pheromone that elicits courtship behavior in males, whereas **Bombykal** does not and may even have an inhibitory effect.<sup>[1]</sup> This difference in behavioral output is rooted in the specificity of their respective olfactory receptors.

Feature	Bombykol	Bombykal
Chemical Name	(E,Z)-10,12-hexadecadien-1-ol	(E,Z)-10,12-hexadecadien-1-al
Primary Receptor	Bombyx mori Olfactory Receptor 1 (BmOR-1)	Bombyx mori Olfactory Receptor 3 (BmOR-3)
Behavioral Response in Males	Elicits full sexual behavior, including wing flapping and attempts to copulate. <a href="#">[2]</a> <a href="#">[3]</a>	Does not elicit courtship behavior; may have an inhibitory effect. <a href="#">[1]</a>
Neuronal Response	Activates specific olfactory receptor neurons (ORNs) that project to the toroid region of the macroglomerular complex (MGC) in the antennal lobe. <a href="#">[3]</a>	Activates a distinct set of ORNs that project to the cumulus region of the MGC in the antennal lobe. <a href="#">[2]</a> <a href="#">[3]</a>
Receptor Specificity	BmOR-1 shows high specificity and sensitivity to Bombykol. <a href="#">[1]</a> <a href="#">[4]</a>	BmOR-3 is specifically tuned to Bombykal. <a href="#">[3]</a>

## Signaling Pathway of Bombykol Reception

The perception of Bombykol at the molecular level initiates a signaling cascade within the dedicated olfactory receptor neurons. The binding of Bombykol to its receptor, BmOR-1, has been shown to activate a Gαq-mediated signaling pathway.[\[1\]](#)[\[4\]](#) This activation leads to the generation of an electrical signal that is then transmitted to the brain.



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- To cite this document: BenchChem. [Differential Gene Expression in Response to Bombykal and Bombykol: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013413#differential-gene-expression-in-response-to-bombykal-and-bombykol]

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